Application Note: Spectrophotometric Determination of Silymarin in Pharmaceutical Formulations

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Compound of Interest

Compound Name:	*Silymarin*
CAS No.:	*84604-20-6*
Cat. No.:	*B3287463*

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Introduction

Silymarin, a flavonoid complex extracted from the seeds of milk thistle (Silybum marianum), is widely recognized for its hepatoprotective properties.[1] It is a key active ingredient in numerous pharmaceutical formulations and dietary supplements aimed at supporting liver health. Accurate and reliable quantification of **silymarin** in these products is crucial for ensuring their quality, efficacy, and safety. This application note details robust and validated spectrophotometric methods for the determination of **silymarin** in various pharmaceutical dosage forms.

Spectrophotometry offers a simple, cost-effective, and rapid alternative to more complex chromatographic techniques for routine quality control analysis.[1][2] The methods described herein are based on the inherent UV absorbance of **silymarin** and colorimetric reactions that produce a quantifiable colored product. These protocols are intended for researchers, scientists, and professionals involved in drug development and quality control.

Principle of Methods

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Several spectrophotometric methods have been developed for the quantification of **silymarin**. The primary methods covered in this document include:

- Direct UV Spectrophotometry: This method relies on the direct measurement of **silymarin**'s absorbance in a suitable solvent, typically methanol, at its wavelength of maximum absorption (λmax).[1][2]
- Colorimetric Method with Ferric Chloride and 1,10-Phenanthroline: This method is based on the formation of a blood-red colored complex between **silymarin**, ferric chloride, and 1,10-phenanthroline, which can be measured in the visible region.[3]
- Colorimetric Method with Folin-Ciocalteu (FC) Reagent: **Silymarin** reacts with the Folin-Ciocalteu reagent in an alkaline medium to produce a blue-colored chromogen, with the intensity of the color being proportional to the **silymarin** concentration.[3]
- Colorimetric Method with Diazotised Sulphanilic Acid: This method involves the reaction of **silymarin** with diazotised sulphanilic acid in an alkaline medium to form an orange-red colored chromogen.[4]

Experimental Protocols

Method 1: Direct UV Spectrophotometry

This protocol describes the direct quantification of **silymarin** based on its UV absorbance in methanol.

1. Reagents and Materials

- **Silymarin** reference standard
- Methanol (AR grade)[1]
- Chloroform (AR grade)[1]
- Volumetric flasks
- Pipettes

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- UV-Vis Spectrophotometer

2. Preparation of Standard Stock Solution

- Accurately weigh 100 mg of **silymarin** reference standard.[1]
- Dissolve the standard in 100 mL of methanol in a volumetric flask to obtain a stock solution of 1000 µg/mL.[1]

3. Preparation of Calibration Standards

- From the standard stock solution, prepare a series of working standards by appropriate dilution with methanol to achieve concentrations in the range of 6-16 µg/mL.[1] For example, pipette aliquots of 0.6, 0.8, 1.0, 1.2, 1.4, and 1.6 mL of the stock solution into separate 10 mL volumetric flasks and make up the volume with methanol.[1]

4. Preparation of Sample Solution (from Tablets/Capsules)

- Weigh and powder an amount of the formulation equivalent to 100 mg of **silymarin**.[1]
- Extract the powdered sample with three 20 mL portions of chloroform with shaking.[1]
- Filter the extract using Whatman No. 42 filter paper.[1]
- Evaporate the filtrate to dryness under a vacuum.[1]
- Dissolve the resulting residue in methanol and dilute to 100 mL in a volumetric flask.[1]
- Further dilute the solution with methanol to obtain a concentration within the calibration range.

5. Spectrophotometric Measurement

- Set the UV-Vis spectrophotometer to scan the wavelength range of 200-400 nm.[1]
- Use methanol as a blank.
- Measure the absorbance of the standard and sample solutions at the λmax of 287 nm.[1]

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- Construct a calibration curve by plotting the absorbance versus the concentration of the standard solutions.
- Determine the concentration of **silymarin** in the sample solution from the calibration curve.

Method 2: Colorimetric Method with Ferric Chloride and 1,10-Phenanthroline

This protocol outlines the determination of **silymarin** through the formation of a colored complex.

1. Reagents and Materials

- **Silymarin** reference standard
- Methanol (AR grade)
- Ferric chloride (0.0033 M)
- 1,10-Phenanthroline (0.1 M)[3]
- Distilled water
- Volumetric flasks
- Pipettes
- UV-Vis Spectrophotometer

2. Preparation of Standard Stock Solution

- Prepare a stock solution of **silymarin** (1000 µg/mL) in methanol as described in Method 1.
- Dilute the stock solution with distilled water to obtain a working standard solution of 100 µg/mL.[3]

3. Preparation of Calibration Standards

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- Transfer aliquots of the working standard solution ranging from 0.25 to 2.5 mL into a series of 10 mL volumetric flasks.[3]
- To each flask, add 0.5 mL of 0.0033 M ferric chloride solution and 2.5 mL of 0.1 M 1,10-phenanthroline solution.[3]
- Bring the final volume to 10 mL with distilled water.[3]

4. Preparation of Sample Solution

- Prepare a sample solution as described in Method 1, but use distilled water for the final dilutions to match the concentration range of the calibration standards.

5. Spectrophotometric Measurement

- Measure the absorbance of the resulting blood-red colored complex at 510 nm against a reagent blank.[3]
- The reagent blank is prepared by following the same procedure but omitting the **silymarin** standard.
- Construct a calibration curve and determine the concentration of **silymarin** in the sample.

Method 3: Colorimetric Method with Folin-Ciocalteu (FC) Reagent

This protocol utilizes the reaction of **silymarin** with FC reagent for its quantification.

1. Reagents and Materials

- **Silymarin** reference standard
- Methanol (AR grade)
- Folin-Ciocalteu (FC) reagent (1 N)[3]
- Sodium hydroxide (1 N)[3]

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- Distilled water
- Volumetric flasks
- Pipettes
- UV-Vis Spectrophotometer

2. Preparation of Standard Stock Solution

- Prepare a stock solution of **silymarin** (1000 µg/mL) in methanol as described in Method 1.
- For this method, the stock solution can also be prepared by dissolving 100 mg of **silymarin** in 2.5 mL of 1 N NaOH and then diluting to 100 mL with distilled water.[3]
- Further dilute the stock solution with distilled water to get a working standard solution of 100 µg/mL.[3]

3. Preparation of Calibration Standards

- Prepare a series of calibration standards in the concentration range of 2.5 to 20 µg/mL.[3]

4. Preparation of Sample Solution

- Prepare a sample solution as described in Method 1, with final dilutions made in distilled water to fall within the calibration range.

5. Spectrophotometric Measurement

- To the standard and sample solutions, add the FC reagent and sodium hydroxide solution.
- Measure the absorbance of the resulting blue-colored chromogen at 740 nm against a reagent blank.[3]
- Construct a calibration curve and determine the concentration of **silymarin** in the sample.

Method 4: Colorimetric Method with Diazotised Sulphanilic Acid

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This protocol details the quantification of **silymarin** using a diazotization reaction.

1. Reagents and Materials

- **Silymarin** reference standard
- Ethanol
- Sulphanilic acid
- Sodium nitrite (5%)
- Hydrochloric acid (8% v/v)
- Sodium carbonate (20%)[4]
- Volumetric flasks
- Pipettes
- UV-Vis Spectrophotometer

2. Preparation of Diazotised Sulphanilic Acid Reagent

- Dissolve 0.3 g of sulphanilic acid and add 1.2 mL of freshly prepared 5% sodium nitrite solution.[4]
- Make up the volume to 25 mL with 8% v/v HCl.[4] This reagent should be freshly prepared.

3. Preparation of Standard Stock Solution

- Accurately weigh 50 mg of **silymarin** reference standard and dissolve it in 50 mL of ethanol in a standard flask to get a stock solution of 1000 µg/mL.[4]

4. Preparation of Calibration Standards

- Prepare a series of working standards in the concentration range of 2-10 µg/mL by diluting the stock solution with ethanol.[4]

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5. Preparation of Sample Solution

- Accurately weigh a quantity of the powdered formulation equivalent to 50 mg of **silymarin** and transfer it to a 50 mL standard flask.[4]
- Add ethanol, heat in a water bath for 10 minutes, and then make up the volume to 50 mL with ethanol.[4]
- Filter the solution to get a clear filtrate.[4]
- Dilute the filtrate appropriately with ethanol to fall within the calibration range.

6. Color Development and Measurement

- To the required quantity of the standard or sample solution, add 1 mL of the freshly prepared diazotised sulphanilic acid solution and 0.5 mL of 20% sodium carbonate solution.[4]
- Measure the absorbance of the orange-red colored chromogen at 460 nm against a reagent blank.[4]
- Construct a calibration curve and determine the **silymarin** concentration in the sample.

Data Presentation

Table 1: Summary of Spectrophotometric Methods for **Silymarin** Determination

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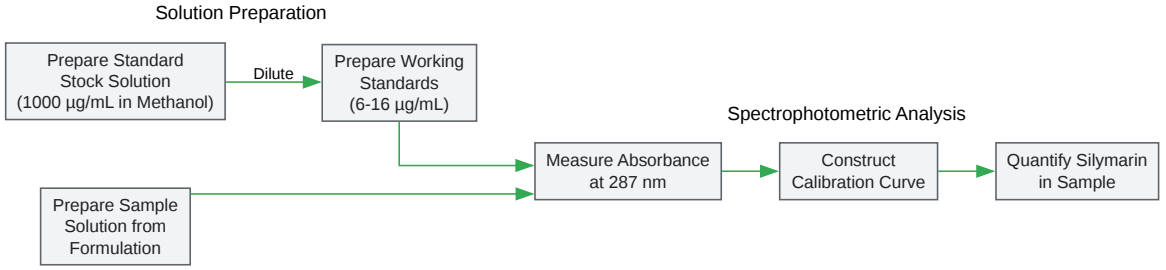
Parameter	Method 1: Direct UV	Method 2: Ferric Chloride & 1,10-Phenanthroline	Method 3: Folin-Ciocalteu Reagent	Method 4: Diazotised Sulphanilic Acid
λmax	287 nm[1][2]	510 nm[3]	740 nm[3]	460 nm[4]
Linearity Range	6-16 µg/mL[1]	2.5-25 µg/mL[3]	2.5-20 µg/mL[3]	2-10 µg/mL[4]
Solvent/Medium	Methanol[1]	Distilled Water	Distilled Water/Alkaline	Alkaline Medium[4]
Color of Complex	N/A	Blood Red[3]	Blue[3]	Orange-Red[4]

Table 2: Validation Parameters for a Typical UV Spectrophotometric Method

Validation Parameter	Result
**Linearity (R^2) **	0.999[5]
Limit of Detection (LOD)	0.264 µg/mL[5]
Limit of Quantification (LOQ)	0.801 µg/mL[5]
Accuracy (% Recovery)	Within acceptable limits (typically 98-102%)
Precision (% RSD)	< 2%[5]

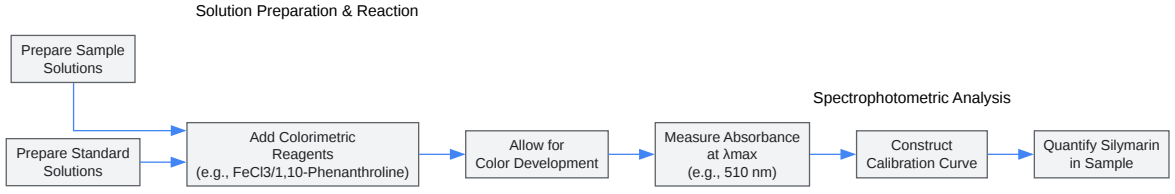
Visualizations

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Caption: Workflow for Direct UV Spectrophotometric Analysis of **Silymarin**.



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Caption: General Workflow for Colorimetric Analysis of **Silymarin**.

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